

In-depth Technical Guide: Crystal Structure of 2,6-Disubstituted-3-nitropyridines

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Compound of Interest

Compound Name: 2,6-Dibromo-3-nitropyridine

CAS No.: 55304-80-8

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A comprehensive analysis of the crystallographic and experimental data for 2,6-Dichloro-3-nitropyridine, a structural analogue of **2,6-Dibromo-3-nitropyridine**.

Note to the reader: Extensive searches of crystallographic databases, including the Cambridge Structural Database (CSD), the Crystallography Open Database (COD), and the Inorganic Crystal Structure Database (ICSD), yielded no publicly available crystal structure data for **2,6-Dibromo-3-nitropyridine**. This guide therefore presents a detailed analysis of the closely related analogue, 2,6-Dichloro-3-nitropyridine, for which a complete crystallographic study is available. The experimental methodologies and structural characteristics detailed herein are expected to be highly comparable to those of the requested bromo-analogue.

Introduction

Substituted nitropyridines are a critical class of heterocyclic compounds that serve as versatile building blocks in the synthesis of pharmaceuticals and agrochemicals. Their chemical reactivity and structural features make them valuable precursors in drug discovery and materials science. Understanding the precise three-dimensional arrangement of atoms within these molecules, as provided by single-crystal X-ray diffraction, is paramount for rational drug

design and the development of new materials with tailored properties. This guide provides a detailed overview of the synthesis, experimental procedures for crystal structure determination, and the resulting structural data for 2,6-Dichloro-3-nitropyridine.

Experimental Protocols

The following sections detail the methodologies employed in the synthesis and crystallographic analysis of 2,6-Dichloro-3-nitropyridine as reported by Fun, H.-K., Arshad, S., Chandrakantha, B., Isloor, A. M., & Shetty, P. in *Acta Crystallographica Section E: Crystallographic Communications*, 2011, E67, o1785.

Synthesis of 2,6-Dichloro-3-nitropyridine

The synthesis of 2,6-Dichloro-3-nitropyridine is achieved through the nitration of 2,6-Dichloropyridine.^{[1][2]} A summary of the process is as follows:

- **Reaction Setup:** A mixture of concentrated sulfuric acid (25 ml) and fuming nitric acid (10 ml) is prepared and cooled to 0 °C.
- **Addition of Reactant:** 2,6-Dichloropyridine (5 g, 0.033 mol) is added portion-wise to the cooled acid mixture.
- **Reaction Progression:** Following the addition, the reaction mixture is heated to 65 °C for a duration of 2 hours.
- **Work-up:** After cooling to room temperature, the reaction mixture is quenched by pouring it over ice water.
- **Isolation and Purification:** The resulting solid precipitate is collected by filtration and dried under a vacuum. The crude product is then purified by column chromatography using silica gel (60–120 mesh) with a petroleum ether: ethyl acetate eluent to yield the final product as a pale yellow solid.

Single-Crystal X-ray Diffraction

Single crystals of 2,6-Dichloro-3-nitropyridine suitable for X-ray diffraction were grown and analyzed. The data collection and structure refinement procedures are outlined below.^{[1][2]}

- **Data Collection:** A suitable single crystal was mounted on a Bruker SMART APEXII DUO CCD area-detector diffractometer. Data were collected at 296 K using graphite-monochromated Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$).
- **Structure Solution and Refinement:** The structure was solved using direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in geometrically calculated positions and refined using a riding model.

Data Presentation

The crystallographic data for 2,6-Dichloro-3-nitropyridine is summarized in the following tables. The asymmetric unit of the title compound contains two crystallographically independent molecules.^{[1][2]}

Table 1: Crystal Data and Structure Refinement

Parameter	Value
Empirical Formula	C ₅ H ₂ Cl ₂ N ₂ O ₂
Formula Weight	192.99
Temperature	296(2) K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	
a	7.9021(8) Å
b	19.166(2) Å
c	11.0987(9) Å
α	90°
β	122.072(5)°
γ	90°
Volume	1424.4(2) Å ³
Z	8
Density (calculated)	1.800 Mg/m ³
Absorption Coefficient	0.852 mm ⁻¹
F(000)	768
Data Collection	
Reflections Collected	16845
Independent Reflections	4817 [R(int) = 0.0601]
Refinement	
Goodness-of-fit on F ²	1.082

Final R indices [$I > 2\sigma(I)$]

R1 = 0.0673, wR2 = 0.1652

R indices (all data)

R1 = 0.1246, wR2 = 0.1801

Table 2: Selected Bond Lengths (Å)

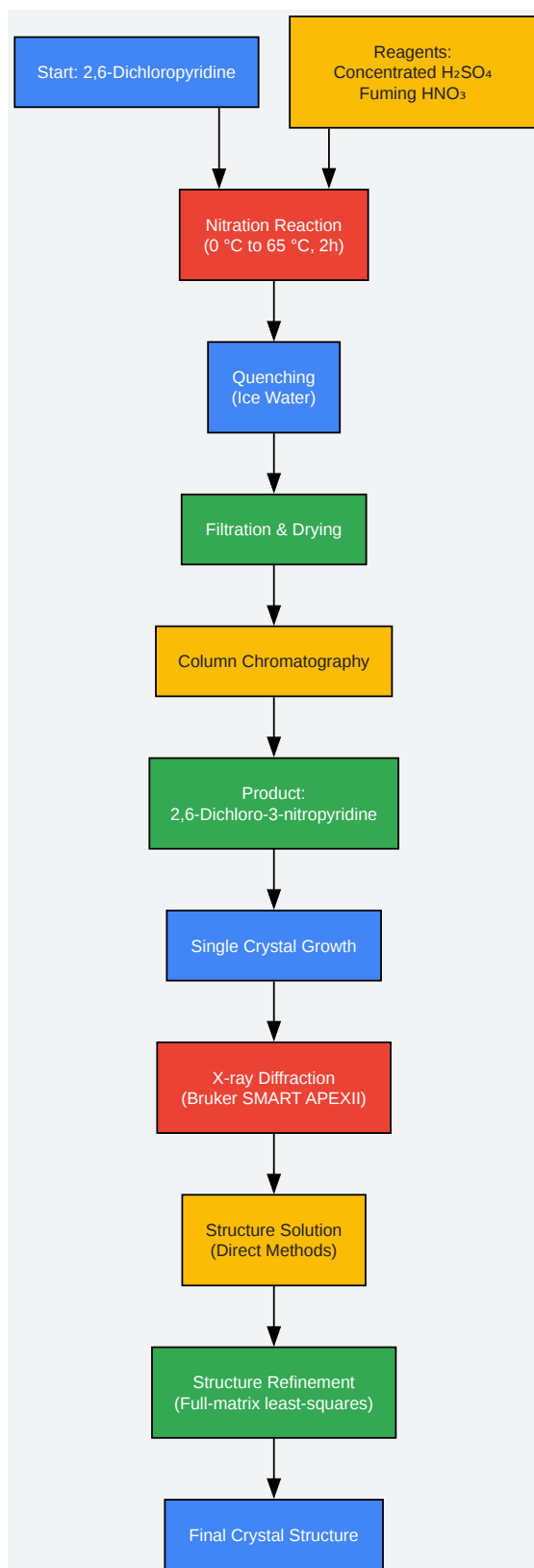
Bond	Length (Molecule A)	Length (Molecule B)
Cl1 - C2	1.725(4)	1.724(4)
Cl2 - C6	1.723(4)	1.728(4)
N2 - C3	1.467(5)	1.470(5)
O1 - N2	1.214(4)	1.216(4)
O2 - N2	1.221(4)	1.218(4)
N1 - C2	1.321(5)	1.321(5)
N1 - C6	1.325(5)	1.324(5)
C2 - C3	1.401(5)	1.397(5)
C3 - C4	1.383(6)	1.385(6)
C4 - C5	1.369(6)	1.368(6)
C5 - C6	1.381(6)	1.378(6)

Table 3: Selected Bond Angles (°)

Atoms	Angle (Molecule A)	Angle (Molecule B)
C6 - N1 - C2	117.8(3)	118.0(3)
N1 - C2 - C3	123.4(4)	123.2(4)
N1 - C2 - Cl1	115.1(3)	115.1(3)
C3 - C2 - Cl1	121.5(3)	121.7(3)
C4 - C3 - C2	116.8(4)	117.1(4)
C4 - C3 - N2	119.5(4)	119.2(4)
C2 - C3 - N2	123.7(4)	123.7(4)
C5 - C4 - C3	120.2(4)	120.0(4)
C4 - C5 - C6	120.1(4)	120.2(4)
N1 - C6 - C5	121.7(4)	121.5(4)
N1 - C6 - Cl2	115.0(3)	114.8(3)
C5 - C6 - Cl2	123.3(3)	123.7(3)
O1 - N2 - O2	123.7(4)	123.8(4)
O1 - N2 - C3	118.5(4)	118.4(4)
O2 - N2 - C3	117.8(4)	117.8(4)

Visualization of Experimental Workflow

The following diagram illustrates the key stages in the synthesis and structural determination of 2,6-Dichloro-3-nitropyridine.



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Synthesis and Crystallographic Workflow

Conclusion

This technical guide has provided a comprehensive overview of the crystal structure and experimental protocols for 2,6-Dichloro-3-nitropyridine, a close structural analogue of **2,6-Dibromo-3-nitropyridine**. The presented data, including unit cell dimensions, bond lengths, and bond angles, offer valuable insights into the molecular geometry and packing of this class of compounds. The detailed experimental workflows for synthesis and single-crystal X-ray diffraction serve as a useful reference for researchers in the fields of medicinal chemistry, materials science, and crystallography. While direct crystallographic data for **2,6-Dibromo-3-nitropyridine** remains elusive in the public domain, the information from its chloro-analogue provides a robust foundation for understanding its likely structural characteristics.

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References

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- To cite this document: BenchChem. [In-depth Technical Guide: Crystal Structure of 2,6-Disubstituted-3-nitropyridines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296604/docs#in-depth-technical-guide-crystal-structure-of-2-6-disubstituted-3-nitropyridines>]

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